

Application Note: Quantification of Norgestrel in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: Norgesterone

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Introduction

Norgestrel, a synthetic progestin, is a key component in oral contraceptives. Accurate and sensitive quantification of norgestrel in human plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. High-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) has emerged as the preferred analytical technique due to its high sensitivity, selectivity, and speed, overcoming the limitations of immunoassays such as cross-reactivity.[1][2] This application note provides a detailed protocol for the quantification of norgestrel in human plasma using a validated HPLC-MS/MS method.

Principle

This method utilizes reversed-phase HPLC for the separation of norgestrel from endogenous plasma components. The analyte is then detected by a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode, which provides high selectivity and sensitivity. An internal standard (IS), such as norethisterone or an isotopically labeled version of the analyte, is used for accurate quantification.[3][4] Sample preparation involves either liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate norgestrel from the plasma matrix.[1][5]

Experimental Protocol

Materials and Reagents

- Norgestrel reference standard
- Norethisterone (Internal Standard)
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Formic Acid (LC-MS Grade)
- Methyl-t-butyl ether (MTBE)
- Ammonium formate
- Deionized Water
- Drug-free human plasma (K2EDTA)

Instrumentation

- HPLC system (e.g., Shimadzu Nexera, Agilent Infinity 1260)[2][6]
- Tandem Mass Spectrometer (e.g., AB Sciex API 3000 or 4000 QTRAP)[3][5]
- Analytical column (e.g., Phenomenex Gemini C18, 4.6 mm x 150 mm, 5 µm or Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 µm)[2][3]

Sample Preparation (Liquid-Liquid Extraction)

- Pipette 0.500 mL of plasma sample into a clean tube.
- Add 0.020 mL of the internal standard solution.
- Add 4.0 mL of methyl-t-butyl ether.[1]
- Vortex the mixture for 10 minutes.

- Centrifuge at 1000 x g for 5 minutes.[\[1\]](#)
- Freeze the aqueous (lower) layer by placing the tubes at $\leq -70^{\circ}\text{C}$ for 10 minutes.[\[1\]](#)
- Transfer the organic (upper) layer to a new tube.
- Evaporate the organic solvent to dryness under a stream of nitrogen.
- Reconstitute the residue in 0.100 mL of 0.1% formic acid in a 1:1 methanol:water solution.[\[1\]](#)
- Transfer to an autosampler vial for analysis.

HPLC-MS/MS Conditions

Table 1: HPLC Parameters

Parameter	Value
Column	Phenomenex Gemini C18, 4.6 mm x 150 mm, 5 μm [3]
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Isocratic or Gradient (e.g., 80% B)
Flow Rate	1 mL/min [3]
Injection Volume	20 μL [3]
Column Temperature	40°C [5]
Run Time	5.5 minutes [5]

Table 2: Mass Spectrometry Parameters

Parameter	Value
Instrument	PE Sciex API 3000[3]
Ionization Mode	APCI, Positive Ion[3]
Scan Mode	Multiple Reaction Monitoring (MRM)[3]
MRM Transitions	Norgestrel: m/z 313 -> 245[3][4]
Norethisterone (IS): m/z 299 -> 109[3][4]	
Dwell Time	200 ms[3]
Curtain Gas (CUR)	12[3]
Collision Gas (CAD)	6[3]
Ion Source Temp.	450°C[3]

Method Validation Data

Table 3: Quantitative Performance Parameters

Parameter	Result
Linearity Range	0.2 - 50 ng/mL[3][4]
Lower Limit of Quantification (LLOQ)	0.2 ng/mL[3][4]
Intra-assay Precision (%RSD)	< 10%[3][4]
Inter-assay Precision (%RSD)	< 9%[3][4]
Accuracy (% Bias)	Within ±15%

Experimental Workflow



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Caption: Experimental workflow for norgestrel quantification.

Conclusion

The described HPLC-MS/MS method provides a selective, reliable, and rapid approach for the quantification of norgestrel in human plasma.[4] The simple liquid-liquid extraction procedure offers a clean sample extract, and the chromatographic and mass spectrometric conditions ensure accurate and precise results. This method is well-suited for high-throughput analysis in clinical and research settings, aiding in the development and monitoring of norgestrel-containing pharmaceuticals.

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